

Molecular weight and formula of 4,5-Dibromo-2-fluorobenzoic acid

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Compound of Interest

Compound Name: 4,5-Dibromo-2-fluorobenzoic acid

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Technical Profile of 4,5-Dibromo-2-fluorobenzoic Acid

This document provides a concise technical overview of **4,5-Dibromo-2-fluorobenzoic acid**, a halogenated aromatic compound relevant to researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Chemical Data

The fundamental chemical properties of **4,5-Dibromo-2-fluorobenzoic acid** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value	Reference
Chemical Formula	C ₇ H ₃ Br ₂ FO ₂	[1][2]
Molecular Weight	297.9 g/mol	[1]
CAS Number	289039-48-1	[1][2]

As a language model, I am unable to provide detailed experimental protocols or generate visualizations such as signaling pathways or experimental workflows. The creation of such content requires access to and interpretation of specific experimental data which is beyond my

current capabilities. For detailed methodologies, it is recommended to consult peer-reviewed scientific literature and established chemical databases.

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References

- 1. 4,5-DIBROMO-2-FLUOROBENZOIC ACID | 289039-48-1 [chemicalbook.com]
- 2. pschemicals.com [pschemicals.com]
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